

# Proper Disposal Procedures: 2-(2-Chloroacetamido)-4-thiazoleacetic Acid

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## Compound of Interest

Compound Name: 2-(2-Chloroacetamido)-4-thiazoleacetic acid

CAS No.: 65243-18-7

Cat. No.: B1596966

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CAS: 25056-69-9 | Formula: C7H7ClN2O3S Classification: Halogenated Organic Acid / Pharmaceutical Intermediate

## Part 1: Executive Safety & Operational Directive

To: Laboratory Operations & EHS Teams From: Senior Application Scientist

Treat **2-(2-Chloroacetamido)-4-thiazoleacetic acid** (CATA) as a High-Priority Halogenated Organic Waste.

This compound is not merely a generic organic acid; it is a pharmacologically active building block (cephalosporin intermediate) containing a reactive chloroacetamide moiety. This functional group is an alkylating agent, capable of reacting with nucleophiles (DNA, proteins). Therefore, disposal protocols must prioritize thermal destruction over chemical neutralization to prevent environmental persistence or downstream toxicity.

Immediate Operational Rules:

- **Strict Segregation:** Never mix CATA waste with non-halogenated solvents. A single gram contaminates the entire non-halogenated stream, forcing a re-classification of the bulk waste to a more expensive disposal tier.

- No Drain Disposal: Under no circumstances should this compound or its solutions be discharged into municipal water systems.[1]
- Thermal Destruction: The only acceptable final disposal method is high-temperature incineration equipped with scrubbers (to capture HCl, SO<sub>x</sub>, and NO<sub>x</sub>).

## Part 2: Hazard Profiling & Waste Characterization

To ensure safe handling, you must understand the "Why" behind the protocols. This section details the chemical behaviors that dictate our disposal strategy.

### 1. Chemical Hazard Mechanism

- Chloroacetamide Moiety: The C-Cl bond is susceptible to nucleophilic attack. This makes the compound a potential skin sensitizer (H317) and irritant. In a waste drum, it can react slowly with other nucleophiles (amines, thiols), potentially generating heat or toxic byproducts.
- Thiazole Ring: Upon combustion, this ring releases sulfur oxides (SO<sub>x</sub>) and nitrogen oxides (NO<sub>x</sub>).
- Acidic Functionality: The acetic acid side chain gives the molecule a pK<sub>a</sub> typical of carboxylic acids (~3-4). It will react with bases and strong oxidizers.

### 2. Quantitative Data Summary

Property	Value/Description	Operational Implication
Physical State	Solid (Powder)	Dust explosion hazard if aerosolized.
Melting Point	~194°C (dec.)	Stable at room temp; decomposes with heat.
Reactivity	Incompatible with Strong Oxidizers	Do not store with Nitric Acid or Peroxides.
Water Solubility	Low (Acid form) / High (Salt form)	Precipitates in acidic aqueous waste streams.
RCRA Status	Commercial Chemical Product	If discarded pure, characterize for toxicity.
Waste Code	D002 (if pH <2), Halogenated	Must be labeled "Halogenated Organic."

## Part 3: Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance/Powder)

Use this for expired inventory, spill cleanup residues, or contaminated solids.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a fiber drum with a poly-liner. Glass is acceptable but poses a breakage risk.
- Labeling: Apply a hazardous waste label immediately.
  - Primary Constituent:[1][2][3][4] **2-(2-Chloroacetamido)-4-thiazoleacetic acid**.[4]
  - Hazard Checkboxes: Toxic, Irritant.[5]
  - Specific Note: "Halogenated Organic Solid."
- Segregation: Keep separate from oxidizing solids (e.g., nitrates) and strong bases.
- Disposal Path: Transfer to EHS for High-Temperature Incineration.

## Protocol B: Liquid Waste (Mother Liquors/Reaction Mixtures)

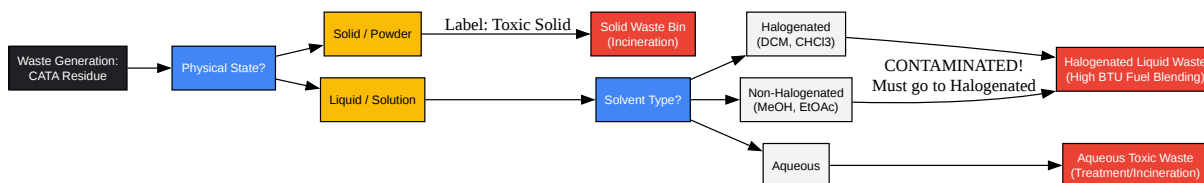
Use this for reaction byproducts or HPLC waste.

- Stream Identification:
  - Scenario 1: Mixed with Halogenated Solvents (DCM, Chloroform).
    - Combine into the standard "Halogenated Waste" carboy.
  - Scenario 2: Mixed with Non-Halogenated Solvents (Methanol, Ethyl Acetate).
    - **CRITICAL:** Do not place in the "Non-Halogenated/Flammables" carboy. You must segregate this into a separate "Halogenated" stream because the CATA introduces chlorine.
  - Scenario 3: Aqueous Solution.
    - Adjust pH to 6–8 to ensure solubility (if safe) or collect as "Aqueous Toxic Waste." Do not mix with bleach (potential formation of chloramines or toxic gases).
- Container: HDPE or Fluorinated HDPE carboys.
- Venting: Use vented caps if the waste solution contains reactive partners, though CATA itself is relatively stable in solution.

## Part 4: Visualized Workflows

### Diagram 1: Waste Segregation Logic

This decision tree ensures the compound is routed to the correct waste stream to prevent cross-contamination.

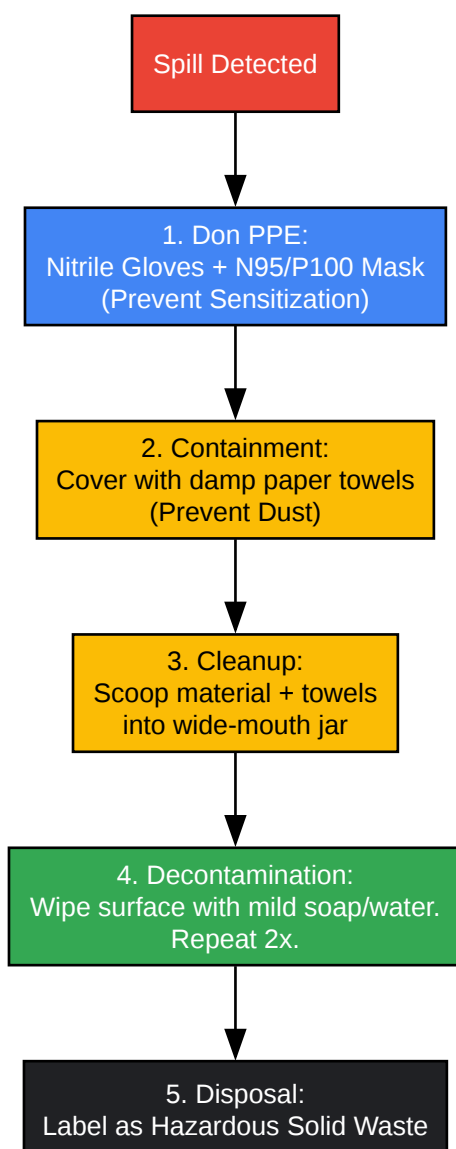


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Caption: Decision matrix for segregating CATA waste. Note that non-halogenated solutions containing CATA must be treated as halogenated waste.

## Diagram 2: Spill Response Protocol

Immediate actions for a powder spill.



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Caption: Step-by-step workflow for safely managing a dry powder spill of CATA.

## Part 5: Regulatory & Compliance Context

United States (RCRA/EPA):

- **Waste Coding:** While CATA is not explicitly P-listed or U-listed, the generator is responsible for characterization (40 CFR 262.11).
- **Recommendation:** Unless TCLP testing proves otherwise, manage as Hazardous Waste. If the waste pH is  $< 2$ , apply code D002. If mixed with spent halogenated solvents (e.g.,

Methylene Chloride), apply code F002.

Global Harmonized System (GHS):

- Ensure all waste containers carry the Exclamation Mark (Irritant) and Health Hazard (Sensitizer) pictograms.

## References

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